

physical and chemical properties of 2,4-Dimethylphenylboronic acid

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Compound of Interest

Compound Name: 2,4-Dimethylphenylboronic acid

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An In-depth Technical Guide to **2,4-Dimethylphenylboronic Acid**

Introduction

2,4-Dimethylphenylboronic acid, also known as m-xylene-4-boronic acid, is a versatile organoboron compound with significant applications in organic synthesis and medicinal chemistry.^[1] Its utility is most prominently demonstrated in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.^[1] The presence of the dimethylphenyl group influences its reactivity and stability, making it a valuable reagent for the synthesis of complex organic molecules, including pharmaceuticals, agrochemicals, and advanced materials.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-Dimethylphenylboronic acid**, along with detailed experimental protocols for its synthesis and key applications.

Core Physical and Chemical Properties

The fundamental properties of **2,4-Dimethylphenylboronic acid** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
IUPAC Name	(2,4-dimethylphenyl)boronic acid	
Synonyms	2,4-Dimethylbenzeneboronic acid, m-Xylene-4-boronic acid	[1][2]
CAS Number	55499-44-0	[1][3]
Molecular Formula	C ₈ H ₁₁ BO ₂	[1][4]
Molecular Weight	149.98 g/mol	[1][4]
Appearance	White to light yellow crystalline powder	[1][3]
Melting Point	192-195 °C or 204-208 °C	[1][3]
Boiling Point	292.4±50.0 °C (Predicted)	[3]
Density	1.07±0.1 g/cm ³ (Predicted)	[3]
pKa	8.92±0.58 (Predicted)	[3]
Solubility	Slightly soluble in water. Soluble in polar organic solvents like methanol and ethanol.	[2][3]
Storage Conditions	Store at room temperature in a dry, dark place.	[1][3][4]

Experimental Protocols

Synthesis of 2,4-Dimethylphenylboronic Acid via Grignard Reaction

A common method for the synthesis of **2,4-Dimethylphenylboronic acid** involves the reaction of a Grignard reagent, formed from 2,4-dimethylbromobenzene, with a borate ester, followed by acidic hydrolysis.

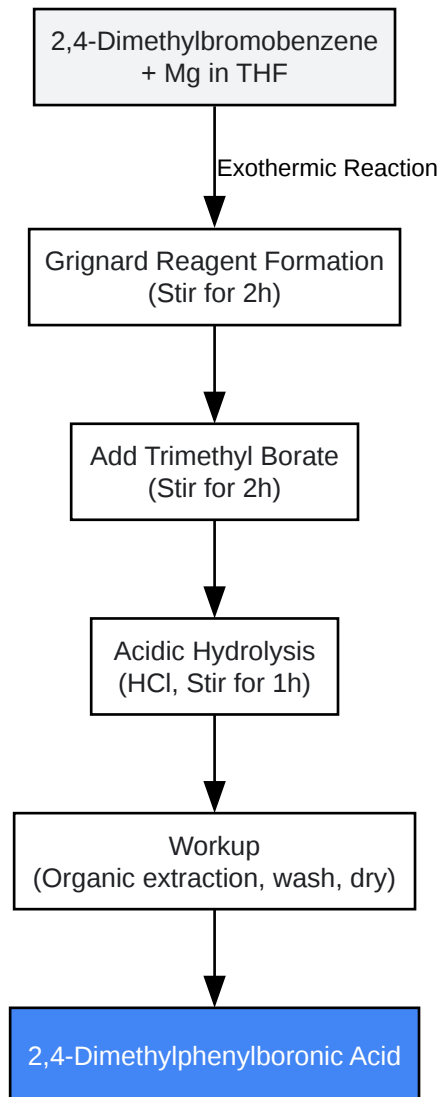
Materials:

- Magnesium turnings (0.140 mol, 3.42 g)
- 2,4-Dimethylbromobenzene (0.108 mol, 20.0 g)
- Triisopropyl borate or Trimethyl borate (0.140 mol, 14.6 g of trimethyl borate)
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)

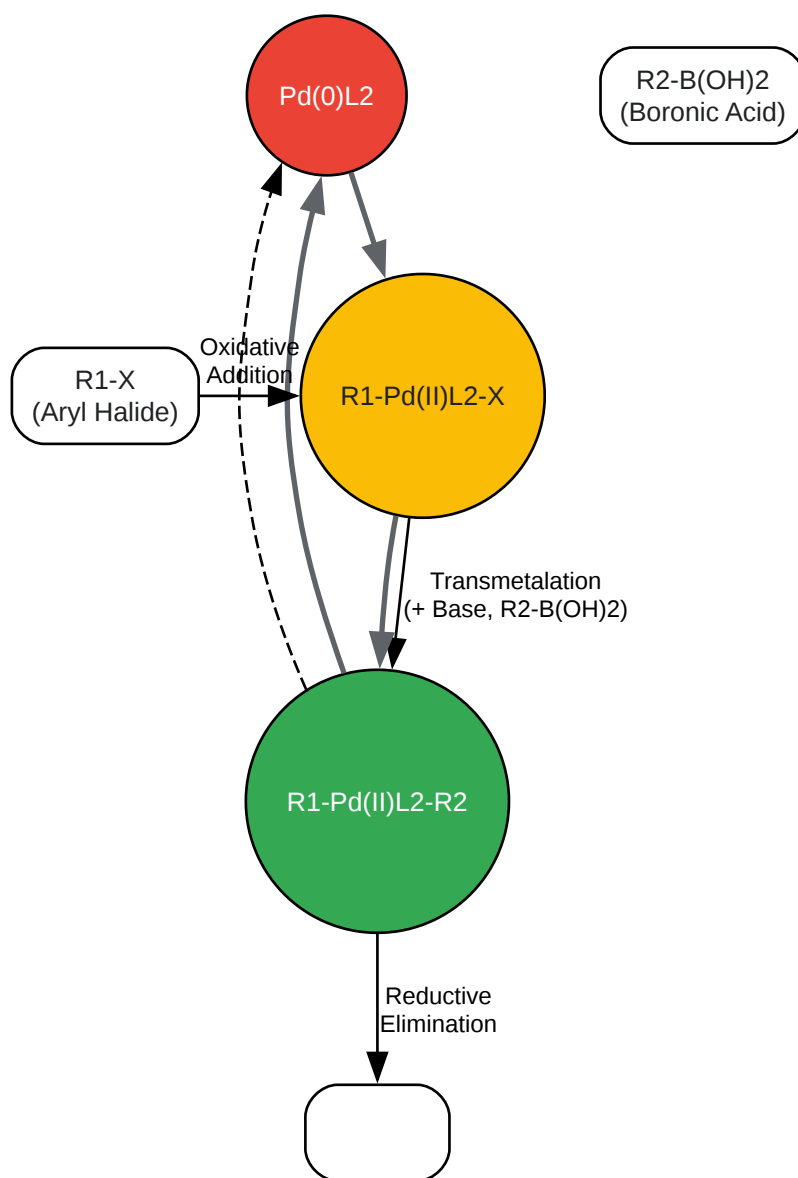
Procedure:

- To a reaction vessel equipped with a dropping funnel and under a nitrogen atmosphere, add magnesium turnings and a small amount of anhydrous THF.
- Dissolve 2,4-dimethylbromobenzene in anhydrous THF and add it dropwise to the magnesium suspension to initiate the formation of the Grignard reagent. The reaction is exothermic and may require cooling to maintain a gentle reflux.
- After the addition is complete, stir the reaction mixture for 2 hours to ensure the complete formation of the Grignard reagent.
- Cool the reaction mixture and slowly add the borate ester dropwise, maintaining the temperature.
- After the addition of the borate ester, continue stirring the mixture for an additional 2 hours.
- Quench the reaction by carefully adding hydrochloric acid and stir for 1 hour.
- Separate the organic layer, wash it with brine, and then dry it over an anhydrous drying agent (e.g., MgSO_4).
- Remove the solvent by rotary evaporation to yield **2,4-dimethylphenylboronic acid**.^[3]

Synthesis of 2,4-Dimethylphenylboronic Acid



Suzuki-Miyaura Catalytic Cycle



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